

# 3-Ethylhexan-2-one molecular weight and formula

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## Compound of Interest

Compound Name: 3-Ethylhexan-2-one

Cat. No.: B13584170

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## Technical Guide: 3-Ethylhexan-2-one

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a concise overview of the chemical properties of **3-Ethylhexan-2-one**, including its molecular formula and weight.

## Chemical Identity and Properties

**3-Ethylhexan-2-one** is an organic compound classified as a ketone. Its fundamental chemical properties are summarized below.

Molecular Formula: C<sub>8</sub>H<sub>16</sub>O<sup>[1][2][3][4]</sup>

Molecular Weight: 128.21 g/mol <sup>[2][3][4]</sup> (also cited as 128.2120)<sup>[1]</sup>

The following table provides a summary of key quantitative data and identifiers for **3-Ethylhexan-2-one**.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O	PubChem, NIST, ChemicalBook[1][2][3][4]
Molecular Weight	128.21 g/mol	PubChem, ChemicalBook[2][3][4]
Exact Mass	128.120115130 Da	PubChem[2][3]
CAS Registry Number	6137-05-9	NIST, ChemicalBook[1][4]
IUPAC Name	3-ethylhexan-2-one	PubChem[3]
SMILES	CCCC(CC)C(=O)C	PubChem[3]
InChIKey	NSYLUOVMDCLUAK-UHFFFAOYSA-N	NIST, PubChem[1][3]

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and analysis of **3-Ethylhexan-2-one** would typically involve standard organic chemistry techniques.

**Synthesis:** A common method for the synthesis of ketones like **3-Ethylhexan-2-one** is the oxidation of the corresponding secondary alcohol (3-ethylhexan-2-ol). Another approach could be the acylation of an appropriate organometallic reagent.

**Purification:** Purification of the crude product is generally achieved through distillation, owing to its liquid state at room temperature. The purity of the final product can be assessed using techniques such as Gas Chromatography (GC).

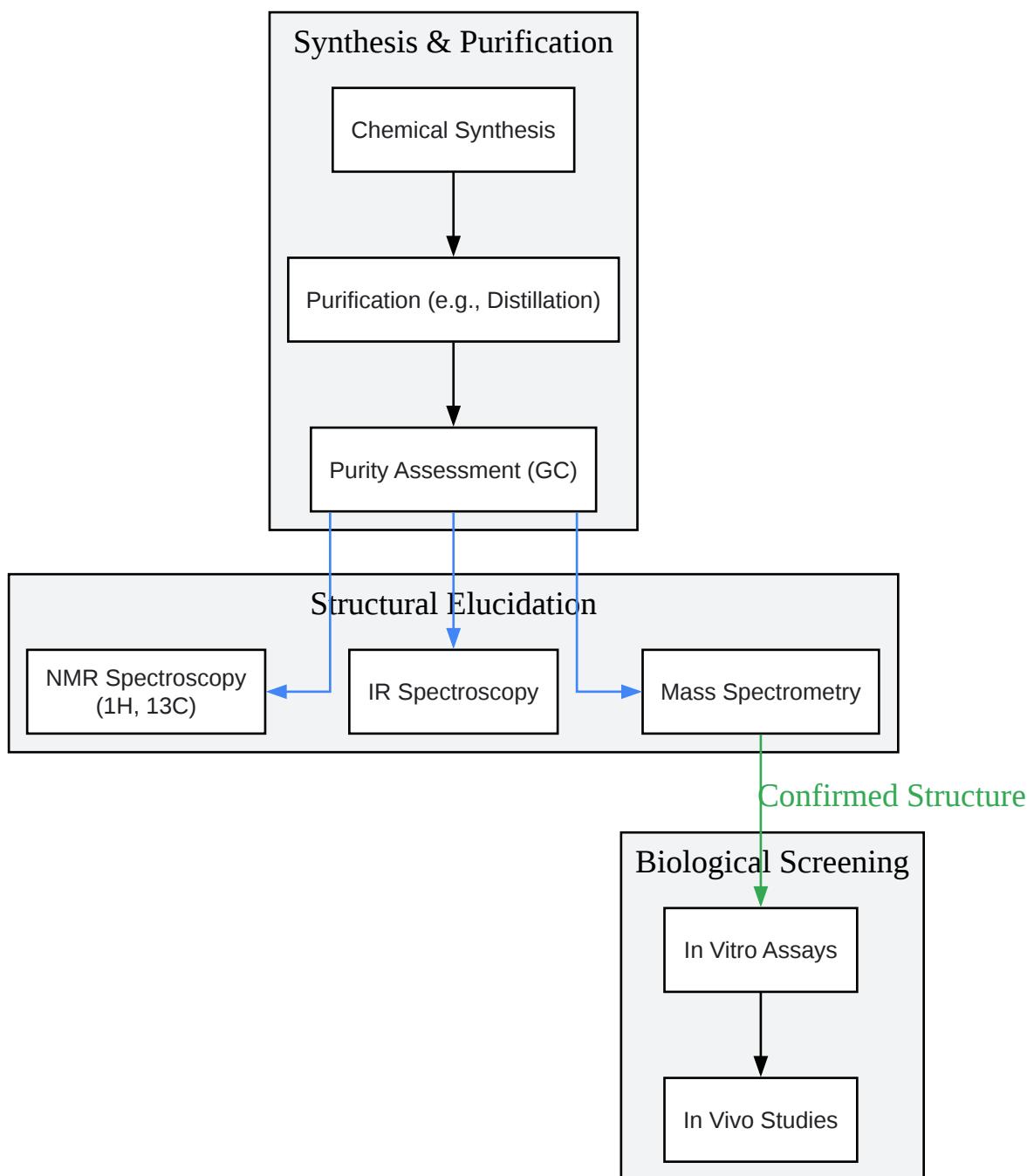
**Structural Analysis:**

- Nuclear Magnetic Resonance (NMR) Spectroscopy:** <sup>1</sup>H NMR and <sup>13</sup>C NMR spectroscopy would be used to confirm the carbon-hydrogen framework of the molecule.
- Infrared (IR) Spectroscopy:** The presence of a strong absorption band around 1715 cm<sup>-1</sup> would indicate the carbonyl (C=O) group characteristic of a ketone.

- Mass Spectrometry (MS): This technique would be used to determine the molecular weight and fragmentation pattern, further confirming the structure.

## Logical Workflow for Compound Analysis

The following diagram illustrates a typical workflow for the characterization and analysis of a chemical compound such as **3-Ethylhexan-2-one** in a research setting.



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## References

- 1. 3-ethyl-2-hexanone [webbook.nist.gov]
- 2. (3R)-3-ethylhexan-2-one | C8H16O | CID 89134567 - PubChem [pubchem.ncbi.nlm.nih.gov]
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